

Hexamethylene Diisocyanate (CAS 822-06-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hexamethylenediisocyanate

Cat. No.: B165251

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For Researchers, Scientists, and Drug Development Professionals

Hexamethylene diisocyanate (HDI), with the CAS number 822-06-0, is an aliphatic diisocyanate that serves as a critical building block in the production of high-performance polyurethane products. Its unique properties, including excellent resistance to ultraviolet radiation, abrasion, and weathering, make it a preferred raw material for durable coatings, adhesives, and elastomers.^{[1][2]} However, its high reactivity also presents significant health hazards, necessitating a thorough understanding of its properties and safe handling procedures. This technical guide provides an in-depth overview of the core physicochemical properties, analytical methods, and toxicological pathways of Hexamethylene diisocyanate.

Core Physicochemical and Toxicological Properties

A summary of the key quantitative data for Hexamethylene diisocyanate is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of Hexamethylene Diisocyanate

Property	Value	Reference
CAS Number	822-06-0	[3]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂	[1][3]
Molecular Weight	168.2 g/mol	[1][3]
Appearance	Colorless to slightly yellow liquid	[1][3][4]
Odor	Sharp, pungent	[3][5]
Melting Point	-67 °C (-89 °F)	[3][4]
Boiling Point	255 °C (491 °F)	[3]
Density	1.047 g/cm ³ at 25 °C	[3]
Vapor Pressure	0.05 mmHg at 25 °C	[1][3]
Flash Point	130 - 140 °C (266 - 284 °F)	[3]
Autoignition Temperature	454 °C (849.2 °F)	[6]
Water Solubility	Reacts with water	[4][5]
Explosive Limits	Lower: 0.9 Vol %, Upper: 9.5 Vol %	[6]

Table 2: Toxicological Data for Hexamethylene Diisocyanate

Parameter	Value	Species	Reference
Oral LD50	738 mg/kg	Rat	[6]
Dermal LD50	593 mg/kg	Rat	[6]
Inhalation LC50 (4h)	0.124 mg/L (ATE)	Rat	[6]
Skin Corrosion/Irritation	Causes skin irritation	[6]	
Serious Eye Damage/Irritation	Causes serious eye irritation	[6]	
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled	[6]	
Skin Sensitization	May cause an allergic skin reaction	[6]	

Table 3: Occupational Exposure Limits for Hexamethylene Diisocyanate

Organization	Limit	Value
NIOSH REL	TWA (10-hour)	0.005 ppm (0.035 mg/m³)
Ceiling (10-minute)	0.020 ppm (0.140 mg/m³)	
ACGIH TLV	TWA (8-hour)	0.005 ppm
OSHA PEL	Not established	

Industrial Applications and Significance

Hexamethylene diisocyanate is a key component in the synthesis of polyurethane materials. Its primary applications include:

- **Coatings and Paints:** HDI is extensively used as a crosslinking agent in two-component polyurethane coating systems, particularly for automotive and industrial applications where high durability, chemical resistance, and UV stability are required.^[1]
- **Adhesives and Sealants:** It enhances the bonding strength and flexibility of various adhesive formulations.^[2]
- **Elastomers:** HDI contributes to the production of flexible and resilient polyurethane elastomers used in the automotive and construction industries.^[2]

Experimental Protocols

Determination of Isocyanate (NCO) Content by Titration

This method determines the percentage of reactive isocyanate groups in a sample by reacting them with an excess of di-n-butylamine and then back-titrating the unreacted amine with a standardized solution of hydrochloric acid.

Reagents:

- Di-n-butylamine solution (0.2 N in dry toluene or THF)
- Standardized hydrochloric acid (0.5 N, aqueous)
- Toluene or Tetrahydrofuran (THF), anhydrous
- 2-Propanol (Isopropyl alcohol)
- Bromphenol blue indicator solution

Procedure:

- Accurately weigh approximately 2-5 g of the sample into a 250 mL Erlenmeyer flask.
- Add 25 mL of the di-n-butylamine solution to the flask.
- Add a magnetic stir bar, stopper the flask, and stir the mixture for 15 minutes to allow for the reaction to complete.

- Add 150 mL of 2-propanol to the flask.
- Add a few drops of bromphenol blue indicator.
- Titrate the solution with the standardized 0.5 N hydrochloric acid solution until the color changes from blue to a yellow-green endpoint.
- Perform a blank titration using the same procedure but without the sample.
- Calculate the %NCO using the following formula:

$$\%NCO = [(V_{\text{blank}} - V_{\text{sample}}) * N_{\text{HCl}} * 4.202] / W_{\text{sample}}$$

Where:

- V_{blank} = Volume of HCl used for the blank titration (mL)
- V_{sample} = Volume of HCl used for the sample titration (mL)
- N_{HCl} = Normality of the HCl solution
- W_{sample} = Weight of the sample (g)
- 4.202 is a constant derived from the molecular weight of the NCO group.

Analysis of Airborne Hexamethylene Diisocyanate (OSHA Method 42)

This method is used for the determination of airborne HDI in the workplace. It involves collecting air samples on a filter impregnated with a derivatizing agent, followed by analysis using High-Performance Liquid Chromatography (HPLC).

Materials:

- Personal air sampling pump
- 37-mm glass fiber filters coated with 1-(2-pyridyl)piperazine (1-2 PP)

- Three-piece 37-mm cassettes
- HPLC system with UV or fluorescence detector
- Acetonitrile, HPLC grade
- Dimethyl sulfoxide (DMSO), HPLC grade
- Ammonium acetate
- Glacial acetic acid

Procedure:

Sample Collection:

- Calibrate a personal air sampling pump to a flow rate of approximately 1 L/min.
- Assemble a sampling train by placing a 1-2 PP coated filter in a three-piece cassette. For open-face sampling, remove the inlet section of the cassette.
- Attach the cassette to the sampling pump and place it in the breathing zone of the worker.
- Collect an air sample for a known period, typically between 15 minutes and 4 hours. The total sample volume should be between 60 to 240 liters.
- After sampling, cap the cassette and send it to the laboratory for analysis.

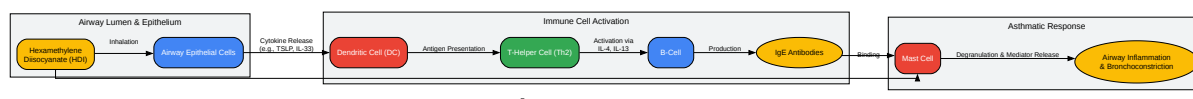
Sample Preparation and Analysis:

- Extract the filter with a solution of 90:10 (v/v) acetonitrile:DMSO.
- Analyze the extract by HPLC.
 - Column: A C18 or polar-modified column is typically used.
 - Mobile Phase: A buffered acetonitrile/water mixture.

- Detection: UV detection at 254 nm or fluorescence detection with excitation at 240 nm and emission at 370 nm.
- Prepare a calibration curve using standards of the HDI-1-2 PP derivative.
- Quantify the amount of HDI in the sample by comparing its peak area to the calibration curve.

Visualizations

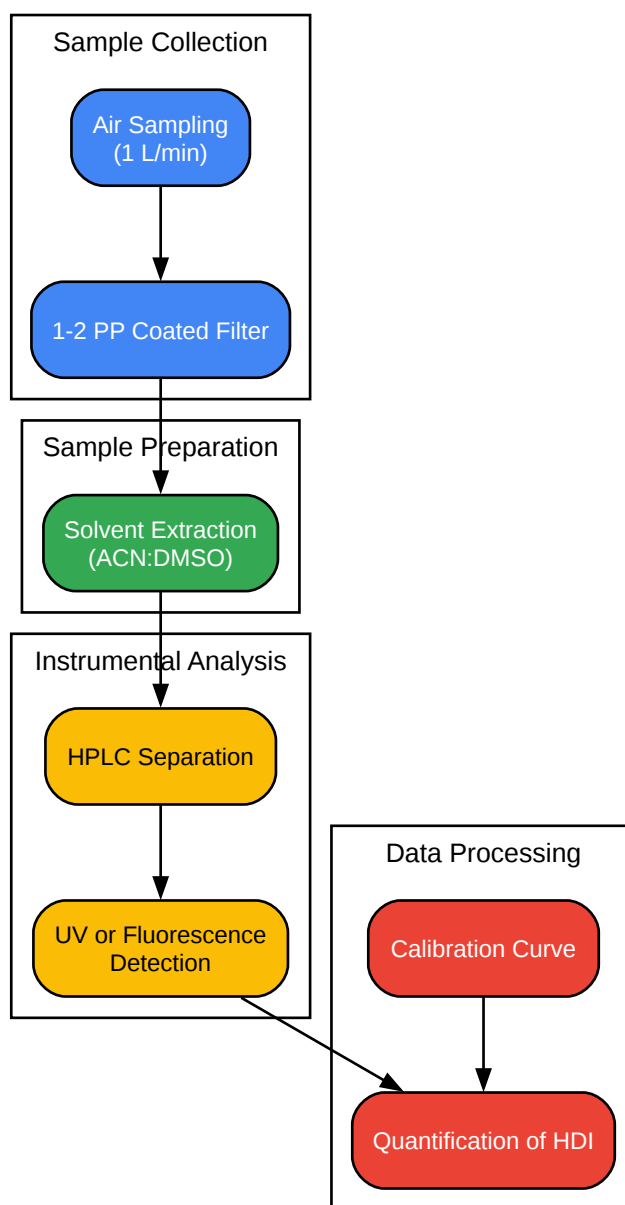
Signaling Pathway of HDI-Induced Respiratory Sensitization



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Caption: Simplified signaling pathway of HDI-induced respiratory sensitization and asthma.

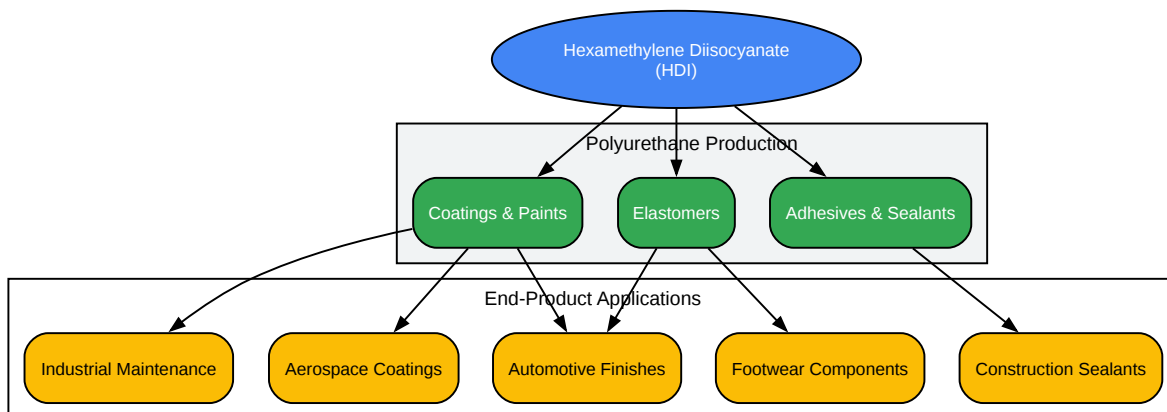
Experimental Workflow for Airborne HDI Analysis



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Caption: General experimental workflow for the analysis of airborne Hexamethylene diisocyanate.

Logical Relationship of HDI Industrial Uses



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Caption: Logical relationship illustrating the primary industrial applications of Hexamethylene diisocyanate.

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